Synthesis and Experimental Protocols

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Compound Focus: **Methyl indole-3-carboxylate**

CAS No.: 942-24-5
Cat. No.: S574265

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Methyl indole-3-carboxylate is both a synthetic target and a starting material for further transformations.

- **As a Natural Product**: It has been isolated from marine organisms, including the marine sponge *Spongosorites* sp. and the marine bacterium *Streptomyces* sp. [1]
- **Conventional Synthesis**: Classical indole synthesis methods like the Fischer indole synthesis are commonly employed. [2]
- **Novel Catalytic Synthesis**: A modern method uses **copper(II) acetate monohydrate ($Cu(OAc)_2 \cdot H_2O$)** as a catalyst. This approach involves a cross-dehydrogenative coupling reaction between N,N-dimethylaniline and various phenyl bromoacetate derivatives, yielding 1-methyl-1H-indole-3-carboxylates with good to excellent yields (69-90%). [3] The reaction utilizes *tert*-butyl hydroperoxide (TBHP) as an oxidant.

The following diagram illustrates the workflow for this copper-catalyzed synthesis:

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Workflow for copper-catalyzed synthesis of 1-methyl-1H-indole-3-carboxylates [3]

Research and Biological Applications

This compound is primarily used as a **key synthetic intermediate** in drug discovery and medicinal chemistry research. [4] Its structure allows for further chemical modifications to create potential therapeutic agents.

The table below summarizes its primary research applications:

Application Area	Specific Use / Target
Anticancer Agents	Inhibitors of the C-terminal domain of RNA polymerase II (e.g., Oncrassin-1 derivatives); Kinase insert domain receptor (KDR) inhibitors [4].
Neuroscience & Inflammation	Nitric oxide synthase (nNOS) inhibitors; Serotonin 5-HT4 receptor antagonists; Inhibitors of Human 5-Lipoxygenase [4].
Enzyme Inhibition	Protein kinase C alpha (PKCα) inhibitors; Hyaluronidase inhibitors [4].

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Application Area	Specific Use / Target
Other Therapeutic Areas	Very late antigen-4 (VLA-4) antagonists; Organocatalysts for anti-Mannich reactions [4].
Natural Product & Bioactivity	Isolated from marine bacteria and sponges; shows weak antibacterial activity against Gram-positive *Nocardia* sp. (MIC 33.33 µg/mL) [5] [1].

Safety and Handling

When working with **Methyl indole-3-carboxylate** in the laboratory, adhere to standard safety practices for handling fine powders and chemicals.

- **Personal Protective Equipment (PPE)**: Wear dust mask type N95 (US), eyeshields, and gloves. [5] [4]
- **Hazard Statements**: It may cause skin irritation (H315), serious eye irritation (H319), and respiratory irritation (H335). [5]
- **Storage**: Keep in a dark place, sealed in a dry container at room temperature. [6] [5]

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References

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To cite this document: Smolecule. [Synthesis and Experimental Protocols]. Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b574265#what-is-methyl-indole-3-carboxylate]

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